

Structural analysis of 3-(2,6-Difluorophenyl)benzaldehyde

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Compound of Interest

Compound Name: 3-(2,6-Difluorophenyl)benzaldehyde

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An In-depth Technical Guide to the Structural Analysis of **3-(2,6-Difluorophenyl)benzaldehyde**

Abstract

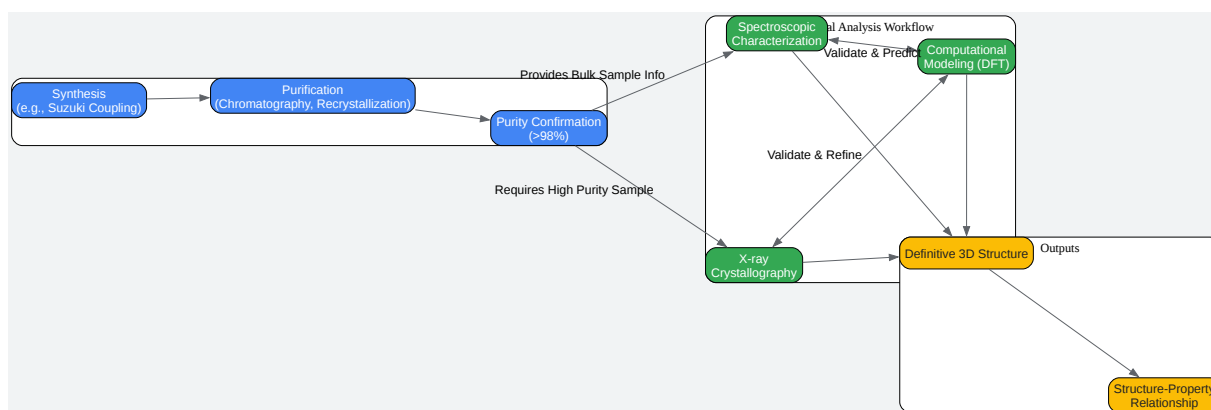
3-(2,6-Difluorophenyl)benzaldehyde is a biaryl aldehyde whose structural characteristics are of significant interest for applications in medicinal chemistry and materials science. The presence of a sterically demanding and electron-withdrawing 2,6-difluorophenyl group appended to a benzaldehyde moiety dictates a unique three-dimensional conformation, influencing its reactivity, electronic properties, and intermolecular interactions. This guide presents a comprehensive, multi-technique framework for the complete structural elucidation of this molecule. We detail the integrated application of spectroscopic methods (NMR, FT-IR, MS), single-crystal X-ray diffraction, and computational modeling. Each protocol is presented not merely as a procedure, but with an emphasis on the causal logic behind experimental choices, ensuring a self-validating and robust analytical workflow. This document serves as an authoritative guide for researchers seeking to characterize this molecule or structurally similar compounds, providing the foundational knowledge necessary for its application in advanced research and development.

Introduction and Significance

Biaryl scaffolds are privileged structures in drug discovery and organic materials. The rotational restriction around the central C-C single bond, often governed by the nature of ortho-substituents, creates specific and stable three-dimensional arrangements (atropisomers) that can facilitate precise molecular recognition. **3-(2,6-Difluorophenyl)benzaldehyde** is a compelling example of this molecular class. The two ortho-fluorine atoms on one phenyl ring exert a profound steric and electronic influence, forcing a non-planar conformation. This torsional twist is critical, as it modulates the conjugation between the phenyl rings and directly impacts the molecule's properties.

The aldehyde functional group further enhances its utility, serving as a versatile chemical handle for synthesizing more complex derivatives, such as imines, chalcones, and other heterocyclic compounds of pharmaceutical relevance.^{[1][2]} Understanding the precise structural nature of this parent aldehyde—its bond lengths, angles, electronic distribution, and supramolecular assembly—is therefore a prerequisite for the rational design of its derivatives for targeted applications in fields such as agrochemicals and drug development.^{[1][3][4]}

This guide provides an integrated approach to its structural characterization.



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Caption: Workflow for the comprehensive structural analysis of **3-(2,6-Difluorophenyl)benzaldehyde**.

Synthesis and Purification

A robust structural analysis begins with a sample of unimpeachable purity. The most common route to synthesize biaryl compounds like the topic molecule is through palladium-catalyzed cross-coupling reactions.

Experimental Protocol: Suzuki Cross-Coupling

- **Reaction Setup:** To an oven-dried Schlenk flask under an argon atmosphere, add 3-formylphenylboronic acid (1.2 equivalents), 1-bromo-2,6-difluorobenzene (1.0 equivalent), Pd(PPh₃)₄ (3 mol%), and K₂CO₃ (2.5 equivalents).
- **Solvent Addition:** Add a degassed 3:1 mixture of toluene and water.
- **Reaction Execution:** Heat the mixture to 90 °C and stir vigorously for 12-18 hours. Monitor the reaction progress by Thin-Layer Chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute with ethyl acetate and wash sequentially with water and brine. Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield **3-(2,6-Difluorophenyl)benzaldehyde** as a solid. For crystallographic studies, further purification by slow recrystallization from an appropriate solvent system (e.g., ethanol/water) is mandatory.

Causality Note: The choice of a Suzuki coupling is deliberate; it is well-tolerated by the aldehyde functional group, minimizing side reactions and simplifying purification. Achieving >98% purity is critical as impurities can interfere with spectroscopic signals and inhibit single crystal growth.

Part A: Spectroscopic Characterization

Spectroscopy provides the first layer of structural evidence, confirming the molecular weight and connectivity of the atoms in the bulk sample.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the carbon-hydrogen framework and probing the electronic environment of the fluorine atoms.

Methodology:

- Sample Preparation: Dissolve ~10-15 mg of the purified compound in ~0.6 mL of deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6).
- Instrumentation: Acquire spectra on a 400 MHz (or higher) spectrometer.
- Experiments: Perform ^1H , $^{13}\text{C}\{^1\text{H}\}$, and ^{19}F NMR experiments.

Expected Data & Interpretation:

Nucleus	Predicted Chemical Shift (δ , ppm)	Expected Multiplicity	Rationale and Key Insights
^1H NMR	9.9 – 10.1	Singlet (s)	The aldehyde proton is highly deshielded and typically appears as a singlet. ^[5] Its precise shift confirms the presence of the -CHO group.
7.2 – 8.0	Multiplets (m)	The seven aromatic protons will appear in this region. The patterns will be complex due to both H-H and H-F coupling. 2D NMR (COSY, HSQC) would be required for unambiguous assignment.	
^{13}C NMR	190 – 193	Singlet (s) or Doublet (d)	The aldehyde carbonyl carbon is characteristic. It may show a small coupling to the ortho protons of its own ring.
110 – 165	Multiple signals	Aromatic carbons. Carbons bonded to fluorine will appear as doublets ($^1\text{JCF} \approx 240\text{--}260\text{ Hz}$), and carbons two or three bonds away will show smaller couplings (^2JCF , ^3JCF). The	

carbon attached to the C-F bond in the 2,6-difluorophenyl ring is expected at the lower field end of this range.
[6]

¹⁹ F NMR	-105 to -115	Multiplet (m)	Provides direct evidence of the fluorophenyl group. The chemical shift is highly sensitive to the electronic environment. The multiplicity will be influenced by coupling to aromatic protons.[6]
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Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy identifies the functional groups present in the molecule by their characteristic vibrational frequencies.

Methodology:

- Sample Preparation: Use either a KBr pellet method or an Attenuated Total Reflectance (ATR) setup with the solid sample.
- Data Acquisition: Scan from 4000 to 400 cm⁻¹.

Expected Characteristic Absorptions:

Wavenumber (cm ⁻¹)	Vibration Type	Significance
~3050-3100	Aromatic C-H stretch	Confirms the presence of the phenyl rings.
~2820 & ~2720	Aldehyde C-H stretch	These two weak bands (Fermi doublets) are highly diagnostic for the aldehyde group. [7]
~1700-1715	Aldehyde C=O stretch	A strong, sharp absorption confirming the carbonyl group. Its position indicates conjugation with the aromatic ring. [8]
~1580-1600	Aromatic C=C stretch	Characteristic vibrations of the benzene rings.
~1200-1300	Aryl C-F stretch	A strong band indicative of the carbon-fluorine bonds.

Mass Spectrometry (MS)

MS provides the exact molecular weight and offers clues about the structure through fragmentation patterns.

Methodology:

- Technique: Use a high-resolution technique like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- Analysis: Determine the mass of the molecular ion ($[M+H]^+$ or $[M]^+$).

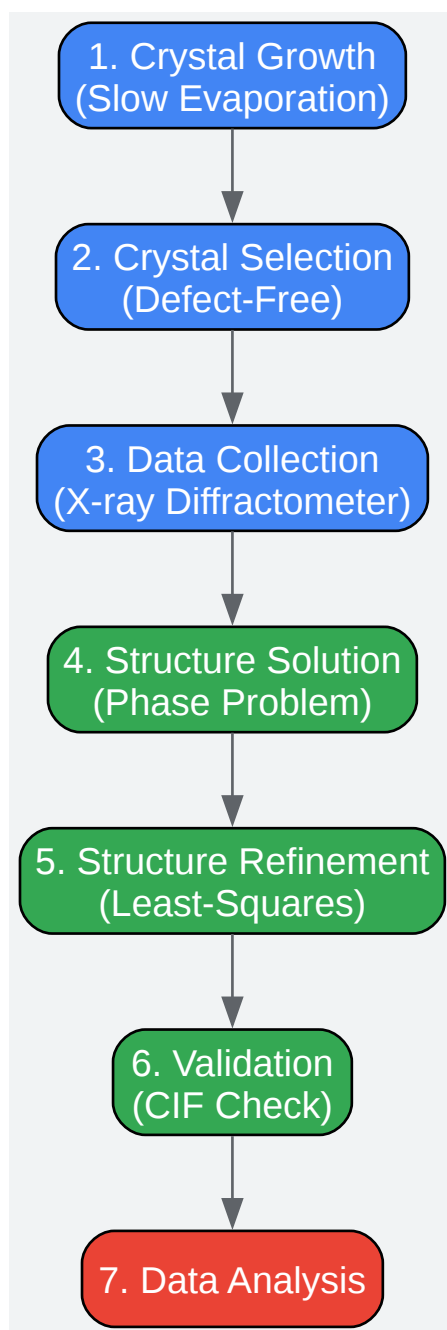
Expected Results:

- Molecular Ion: The calculated exact mass of C₁₃H₈F₂O is 218.0543. A high-resolution mass spectrum should yield a value within 5 ppm of this, confirming the molecular formula.

- Key Fragments: Expect to see fragmentation corresponding to the loss of the -CHO group (m/z 29) and potentially cleavage at the biaryl C-C bond.

Part B: Single-Crystal X-ray Diffraction

While spectroscopy characterizes the bulk sample, only single-crystal X-ray diffraction (XRD) can reveal the precise three-dimensional arrangement of atoms, including bond lengths, bond angles, and the critical torsional angle between the phenyl rings.



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Caption: Standard workflow for single-crystal X-ray diffraction analysis.

Methodology:

- **Crystal Growth:** Grow single crystals suitable for diffraction by slow evaporation of a saturated solution of the purified compound in a suitable solvent (e.g., acetone, ethyl acetate/hexane).
- **Data Collection:** Mount a suitable crystal on a diffractometer. Collect diffraction data using a monochromatic X-ray source (e.g., Mo K α , $\lambda = 0.71073 \text{ \AA}$) at a controlled temperature (typically 100 K to reduce thermal motion).
- **Structure Solution and Refinement:** Process the diffraction data to obtain a set of structure factors. Solve the phase problem using direct methods and refine the atomic positions and thermal parameters using full-matrix least-squares refinement.

Anticipated Structural Features:

- **Torsional Angle:** The most significant parameter is the dihedral angle between the planes of the two aromatic rings. Due to the steric clash of the ortho-fluorine atoms with the ortho-proton of the benzaldehyde ring, this angle is expected to be significantly non-zero, likely in the range of 50-70°. This twist disrupts π -conjugation between the rings.
- **Intramolecular Interactions:** The analysis may reveal short C-H $\cdots$ F or C-H $\cdots$ O contacts that help stabilize the observed conformation.
- **Supramolecular Assembly:** The crystal packing will be dictated by intermolecular forces. Expect to observe weak C-H $\cdots$ O hydrogen bonds involving the aldehyde oxygen, C-H $\cdots$ F interactions, and potential π - π stacking between adjacent aromatic rings.^{[9][10]}

Hirshfeld Surface Analysis: To visualize and quantify the intermolecular interactions revealed by XRD, Hirshfeld surface analysis is an invaluable tool.^[11] This analysis maps the electron distribution of a molecule within the crystal lattice, highlighting regions of close contact. The 2D fingerprint plots derived from this surface provide a quantitative summary of the different types

of intermolecular contacts (e.g., $\text{H}\cdots\text{H}$, $\text{C}\cdots\text{H}$, $\text{O}\cdots\text{H}$, $\text{F}\cdots\text{H}$), confirming the nature and relative importance of the forces governing the crystal packing.

Part C: Computational Modeling

Theoretical calculations, particularly using Density Functional Theory (DFT), provide a powerful complement to experimental data. They allow for the prediction of a gas-phase, energy-minimized structure and can be used to simulate spectroscopic data for validation.

Methodology:

- **Software:** Use a standard quantum chemistry package (e.g., Gaussian, ORCA).
- **Level of Theory:** A common and reliable level of theory for such organic molecules is B3LYP with a Pople-style basis set like 6-311++G(d,p).
- **Calculations:**
 - **Geometry Optimization:** Perform an unconstrained geometry optimization to find the lowest energy conformation. This will provide theoretical bond lengths, bond angles, and the crucial dihedral angle for comparison with XRD data.
 - **Frequency Analysis:** Calculate vibrational frequencies to predict the IR spectrum. This serves a dual purpose: it confirms the optimized structure is a true energy minimum (no imaginary frequencies) and allows for direct comparison with the experimental FT-IR spectrum.
 - **NMR Calculations:** Employ the GIAO (Gauge-Independent Atomic Orbital) method to predict ^1H and ^{13}C chemical shifts, which can be correlated with experimental values.
 - **Frontier Molecular Orbital (FMO) Analysis:** Calculate the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO). The energy gap (HOMO-LUMO gap) and spatial distribution of these orbitals provide insight into the molecule's electronic transitions, reactivity, and kinetic stability.

Parameter	Experimental Technique	Computational Method	Purpose of Comparison
Bond Lengths/Angles	X-ray Diffraction	Geometry Optimization	Validate the computational model. XRD is solid-state, DFT is gas-phase; small differences are expected due to packing forces.
Vibrational Frequencies	FT-IR Spectroscopy	Frequency Calculation	Assign experimental peaks and validate the theoretical structure. Calculated frequencies are often scaled by a factor (~0.96) to better match experimental data.
NMR Chemical Shifts	NMR Spectroscopy	GIAO Calculation	Aid in the assignment of complex experimental spectra and confirm the overall electronic structure.

Conclusion

The structural analysis of **3-(2,6-Difluorophenyl)benzaldehyde** requires a synergistic application of multiple analytical techniques. Spectroscopic methods (NMR, FT-IR, MS) confirm the molecular formula and functional group connectivity. Single-crystal X-ray diffraction provides the definitive solid-state structure, revealing the critical non-planar conformation imposed by the ortho-difluoro substitution. Finally, computational DFT modeling corroborates experimental findings and offers deeper insight into the molecule's intrinsic electronic properties. This integrated workflow provides the comprehensive structural foundation

necessary for researchers to confidently employ this versatile biaryl aldehyde in the design and synthesis of novel pharmaceuticals and advanced materials.

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